

3-Bromo-4-(trifluoromethyl)aniline physical properties

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Compound of Interest

Compound Name: 3-Bromo-4-(trifluoromethyl)aniline

Cat. No.: B168388

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An In-depth Technical Guide on the Physical Properties of **3-Bromo-4-(trifluoromethyl)aniline**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical intermediates is paramount for successful synthesis and formulation. This guide provides a detailed overview of the physical properties of **3-Bromo-4-(trifluoromethyl)aniline**, a key building block in the synthesis of pharmaceuticals and agrochemicals.

Core Physical and Chemical Properties

3-Bromo-4-(trifluoromethyl)aniline, with the CAS number 172215-91-7, is an aromatic amine containing both a bromine atom and a trifluoromethyl group.^[1] These substitutions significantly influence its reactivity, solubility, and other physical characteristics.

Quantitative Physical Data

The following table summarizes the key physical properties of **3-Bromo-4-(trifluoromethyl)aniline**.

Property	Value	Notes
Molecular Formula	C ₇ H ₅ BrF ₃ N	[1][2]
Molecular Weight	240.02 g/mol	[1][2]
Melting Point	108 °C	Measured in ligroine.[2]
Boiling Point	244.5 ± 40.0 °C	Predicted value.[2]
Density	1.697 ± 0.06 g/cm ³	Predicted value.[2]
Flash Point	101.7 ± 27.3 °C	
Refractive Index	1.522	
pKa	1.69 ± 0.10	Predicted value.[2]
Appearance	Light yellow to brown liquid	[2]
Storage Conditions	Store under inert gas (nitrogen or Argon) at 2–8 °C.	[2]

Experimental Protocols

Detailed experimental protocols for the determination of all physical properties for this specific compound are not readily available in the public domain. However, standard methodologies for determining key properties such as melting point and solubility for similar solid organic compounds are well-established. Below are representative protocols.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid can be determined using a capillary melting point apparatus.

Materials and Equipment:

- **3-Bromo-4-(trifluoromethyl)aniline** sample
- Capillary tubes (sealed at one end)
- Melting point apparatus

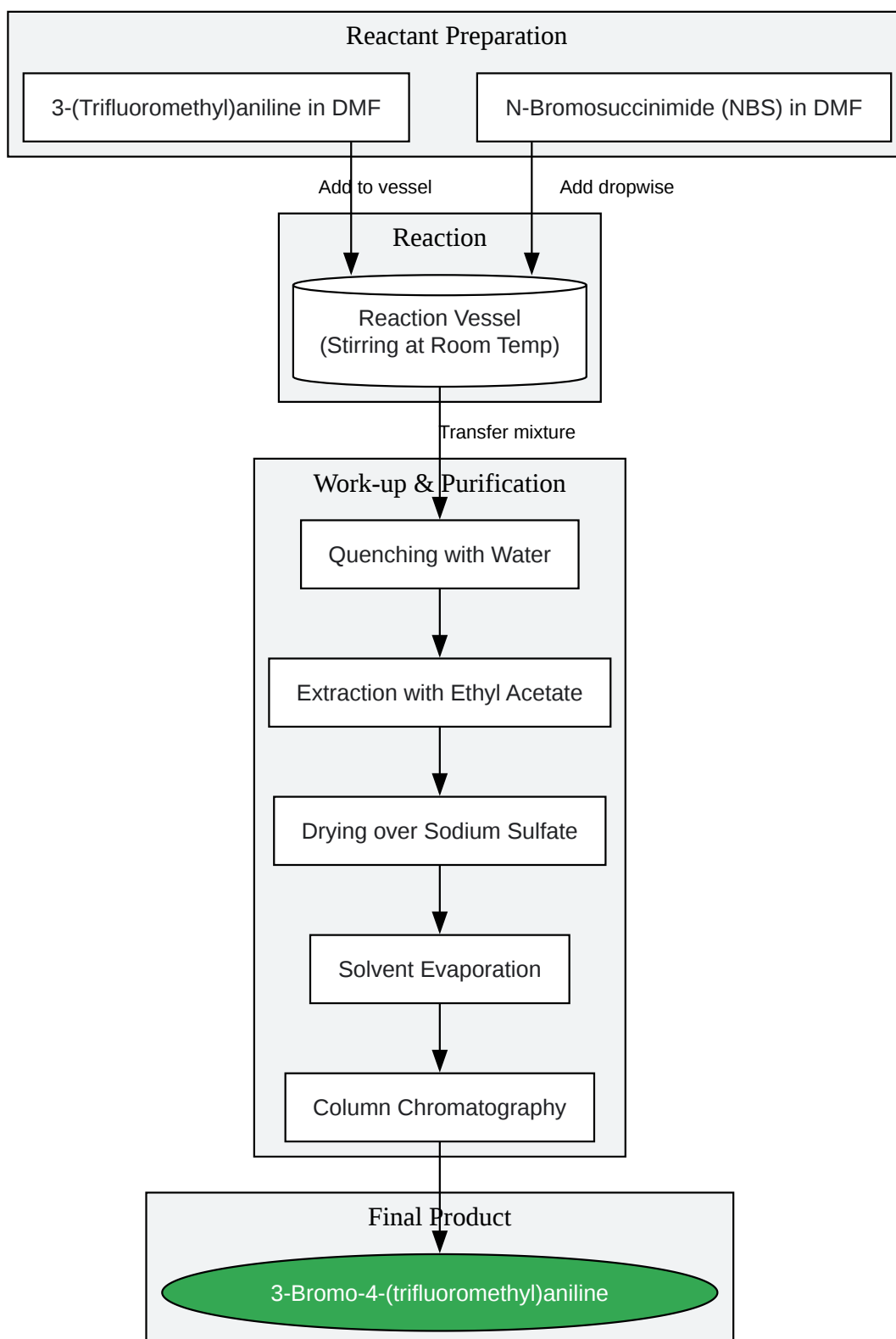
- Mortar and pestle

Procedure:

- Sample Preparation: Ensure the **3-Bromo-4-(trifluoromethyl)aniline** sample is dry and finely powdered. A small amount of the sample is ground into a fine powder using a mortar and pestle.
- Capillary Tube Packing: The open end of a capillary tube is tapped into the powdered sample, packing a small amount of the solid into the bottom of the tube to a height of 2-3 mm.
- Measurement: The packed capillary tube is placed into the heating block of the melting point apparatus.
- Heating and Observation: The sample is heated at a steady rate. The temperature at which the first drop of liquid appears is recorded as the onset of melting, and the temperature at which the entire sample becomes a clear liquid is the final melting point. The melting range is reported. For a pure substance, this range is typically narrow.

General Synthesis Workflow

The synthesis of halogenated trifluoromethyl anilines often involves the bromination of a substituted aniline precursor. The following diagram illustrates a general workflow for such a synthesis.



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Caption: General synthesis workflow for **3-Bromo-4-(trifluoromethyl)aniline**.

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References

- 1. 3-Bromo-4-(trifluoromethyl)aniline | C₇H₅BrF₃N | CID 18614802 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 172215-91-7 CAS MSDS (3-BROMO-4-(TRIFLUOROMETHYL)ANILINE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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